

# A Technical Whitepaper for Researchers, Scientists, and Drug Development Professionals

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## Compound of Interest

|                |  |
|----------------|--|
| Compound Name: | <i>(E)</i> -3-(2-hydroxyethylamino)prop-2-enal |
| CAS No.:       | 119864-25-4                                    |
| Cat. No.:      | B219828  |

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## Introduction

**(E)**-3-(2-hydroxyethylamino)prop-2-enal is a bifunctional organic molecule belonging to the class of N-substituted 3-aminopropenals. This class of compounds is of interest in medicinal chemistry and materials science due to the presence of multiple reactive and interactive functional groups. The molecule incorporates an  $\alpha,\beta$ -unsaturated aldehyde, a secondary amine, and a primary alcohol. The conjugated enal system serves as a Michael acceptor, making the molecule susceptible to nucleophilic attack, a reactivity profile that often underpins the biological activity of related compounds. This document provides a summary of the known properties of **(E)**-3-(2-hydroxyethylamino)prop-2-enal, alongside a discussion of its potential synthesis and biological relevance based on the chemistry of its constituent functional groups.

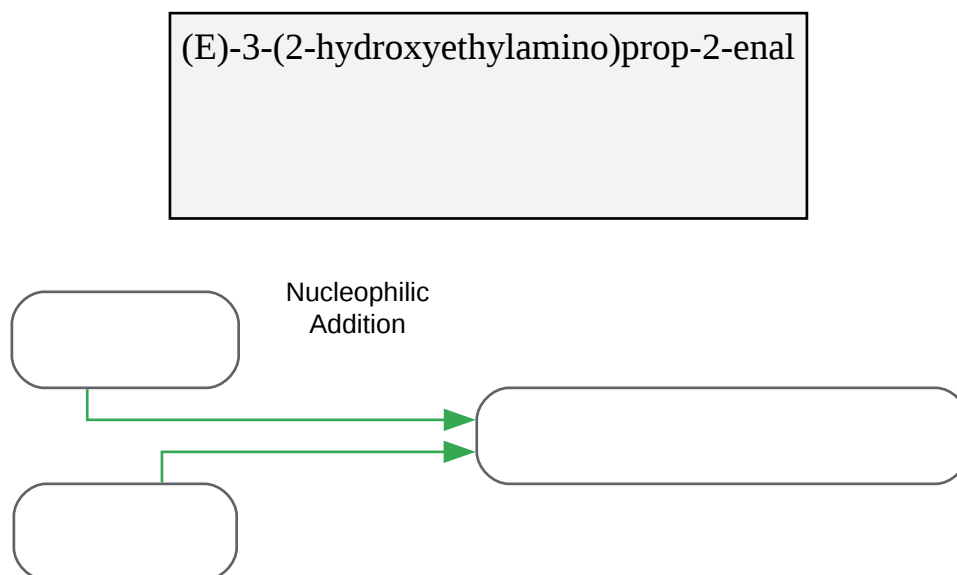
## Core Molecular Data

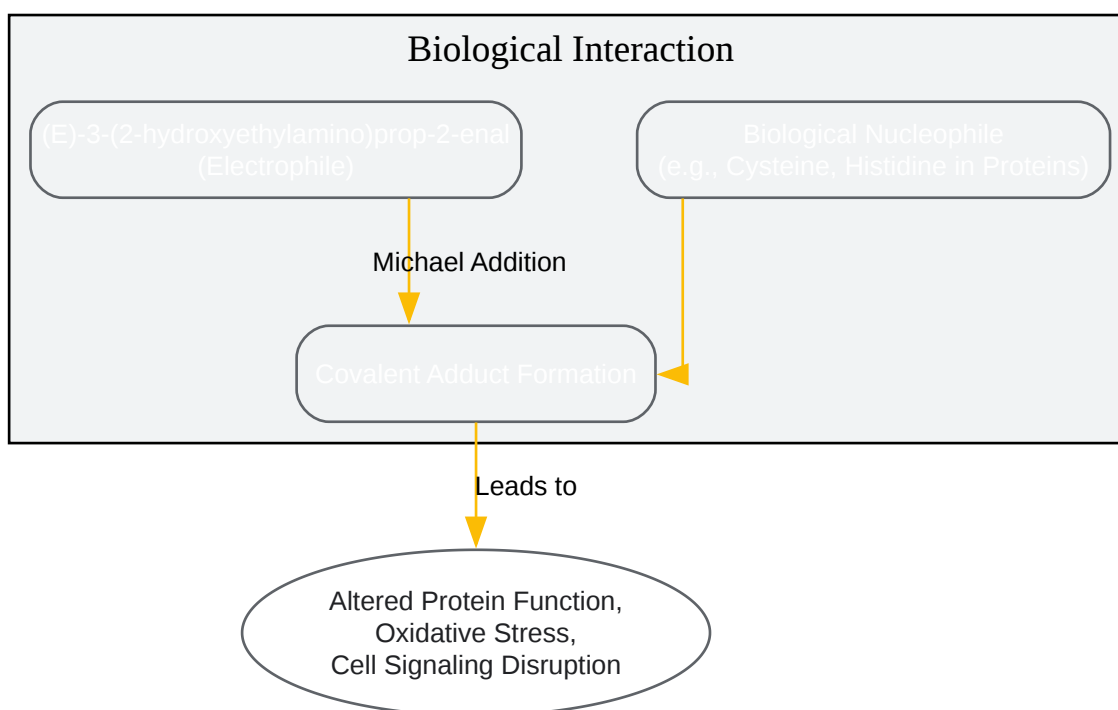
The fundamental physicochemical properties of **(E)**-3-(2-hydroxyethylamino)prop-2-enal are summarized in the table below. These values have been confirmed through chemical supplier databases.

| Property          | Value   |
|-------------------|---|
| Molecular Formula | C <sub>5</sub> H <sub>9</sub> NO <sub>2</sub> |
| Molecular Weight  | 115.13 g/mol                                  |
| CAS Number        | 119864-25-4                                   |
| IUPAC Name        | (E)-3-(2-hydroxyethylamino)prop-2-enal        |

## Visualization of Core Structures and Pathways

To better understand the chemical nature and potential interactions of **(E)-3-(2-hydroxyethylamino)prop-2-enal**, the following diagrams illustrate its structure, a plausible synthetic route, and a conceptual depiction of its reactivity.





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